

Halosulfuron-Methyl: An In-depth Technical Guide to Aqueous Solubility and Stability

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Compound of Interest

Compound Name: Halosulfuron-methyl

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This technical guide provides a comprehensive overview of the aqueous solubility and stability of the sulfonylurea herbicide, **halosulfuron-methyl**. Understanding these core physicochemical properties is critical for predicting its environmental fate, developing effective formulations, and ensuring accurate analytical measurements. This document synthesizes key data from scientific literature and technical sheets, presenting it in an accessible format for researchers and professionals in related fields.

Core Physicochemical Properties

Halosulfuron-methyl is a selective, systemic, post-emergence herbicide used to control a variety of broadleaf weeds and sedges.^{[1][2]} Its efficacy and environmental behavior are significantly influenced by its solubility and stability in aqueous environments.

Aqueous Solubility

The aqueous solubility of **halosulfuron-methyl** is highly dependent on the pH of the solution. It exhibits greater solubility in neutral to alkaline conditions compared to acidic environments.

Table 1: Aqueous Solubility of **Halosulfuron-Methyl**

pH	Temperature (°C)	Solubility (g/L)
5	20	0.015[1]
7	20	1.65[1]

Aqueous Stability: Hydrolysis

Chemical hydrolysis is a primary mechanism of **halosulfuron-methyl** degradation in the environment.[3] The rate of hydrolysis is strongly influenced by both pH and temperature, with degradation being significantly faster in acidic and basic solutions compared to neutral conditions.

The degradation of **halosulfuron-methyl** via hydrolysis follows first-order kinetics. The primary degradation pathway involves the cleavage of the sulfonylurea bridge, which results in the loss of herbicidal activity.

Table 2: Hydrolysis Half-Life (DT50) of **Halosulfuron-Methyl** at 25°C

pH	Half-Life (days)
3	Data not explicitly quantified in provided search results, but hydrolysis is rapid.
5	Data not explicitly quantified in provided search results.
7	Stable, with slow hydrolysis.
9	Data not explicitly quantified in provided search results, but hydrolysis is rapid.
10	Data not explicitly quantified in provided search results.

Table 3: Effect of Temperature on Hydrolysis Half-Life (DT50) of **Halosulfuron-Methyl** in Aqueous Solution (pH 7)

Temperature (°C)	Half-Life (days)
11	Stable, no degradation observed.
15	Stable, no degradation observed.
20	38.5
25	Not explicitly stated, but part of a trend of decreasing half-life with increasing temperature.
30	Not explicitly stated, but part of a trend of decreasing half-life with increasing temperature.
38	Not explicitly stated, but part of a trend of decreasing half-life with increasing temperature.
42	3.2

An increase of 10°C can accelerate the rate of hydrolysis by a factor of 2.2 to 4.7.

Aqueous Stability: Photolysis

Photolysis is considered a minor degradation pathway for **halosulfuron-methyl** in aqueous solutions.

Experimental Protocols

The following sections detail the methodologies employed in the cited studies to determine the aqueous solubility and stability of **halosulfuron-methyl**.

Protocol 1: Determination of Aqueous Solubility

This protocol is based on the principles of saturating a solution and measuring the concentration of the dissolved substance.

1. Preparation of Buffer Solutions:

- Prepare aqueous buffer solutions at the desired pH values (e.g., pH 5 and pH 7) using standard laboratory buffers (e.g., acetate buffer for pH 5, phosphate buffer for pH 7).

2. Saturation of the Solution:

- Add an excess amount of **halosulfuron-methyl** to a mixing vessel containing the prepared buffer solution at a constant, controlled temperature (e.g., 20°C).
- Stir the mixture magnetically in the dark to prevent photolytic degradation.

3. Equilibration and Sampling:

- Allow the mixture to stir for a sufficient period to reach equilibrium.
- Periodically, cease stirring and allow the undissolved particles to settle.
- Withdraw an aliquot of the supernatant for analysis.

4. Sample Preparation and Analysis:

- Centrifuge the collected aliquot at high speed to remove any suspended particles.
- Analyze the concentration of **halosulfuron-methyl** in the clear supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Protocol 2: Determination of Hydrolytic Stability

This protocol outlines the procedure for assessing the rate of hydrolysis of **halosulfuron-methyl** under controlled conditions.

1. Preparation of Test Solutions:

- Prepare aqueous buffer solutions across a range of pH values (e.g., pH 3, 5, 7, 9, 10).
- Prepare a stock solution of **halosulfuron-methyl** in a suitable organic solvent.
- Spike the buffer solutions with the stock solution to achieve a known initial concentration of **halosulfuron-methyl**.

2. Incubation:

- Dispense the test solutions into sealed vessels (e.g., serum bottles with Teflon-faced septa).
- Incubate the vessels in the dark at a constant, controlled temperature (e.g., 25°C). For temperature-dependent studies, incubate sets of samples at different temperatures.

3. Sampling:

- At predetermined time intervals, withdraw aliquots from the incubation vessels.

4. Sample Analysis:

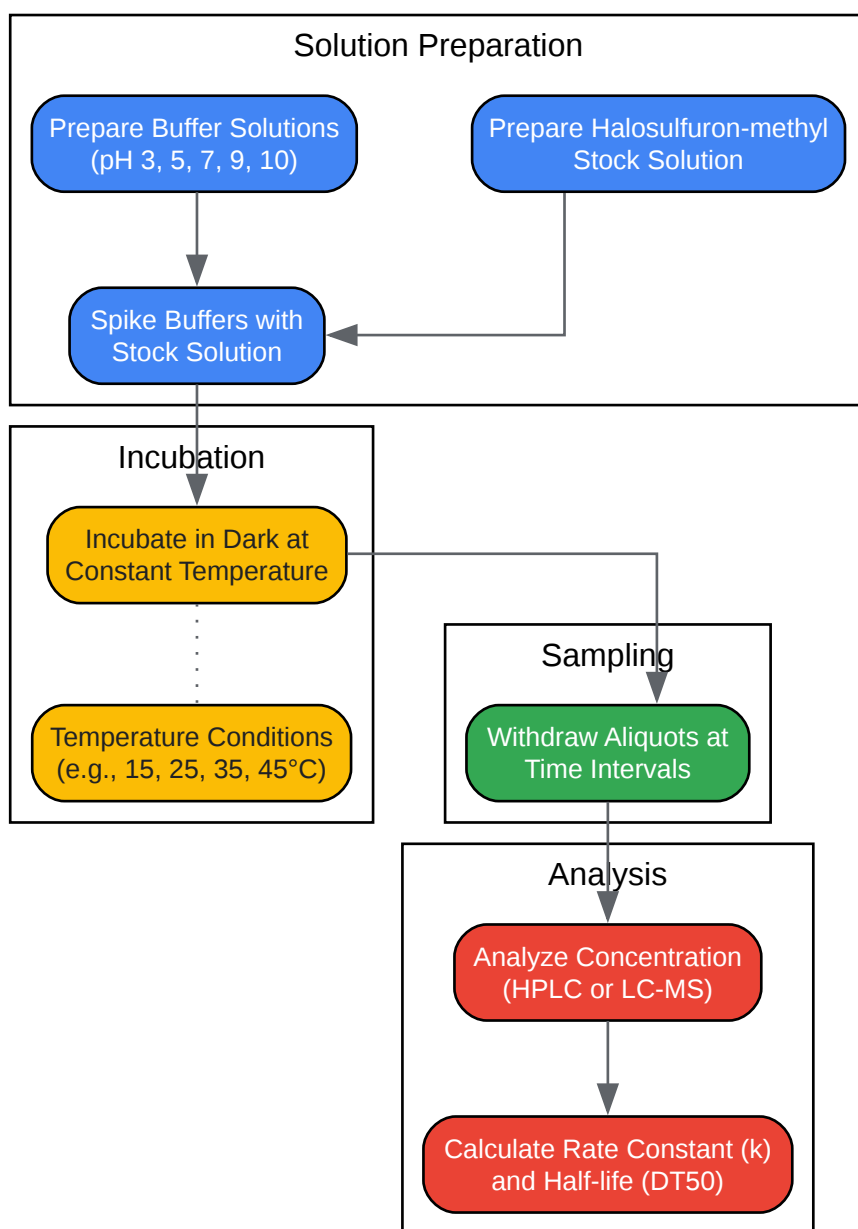
- Immediately analyze the collected samples for the concentration of **halosulfuron-methyl**.
- Utilize analytical techniques such as HPLC with a UV detector or Liquid Chromatography-Mass Spectrometry (LC-MS) for quantification.

5. Data Analysis:

- Plot the natural logarithm of the **halosulfuron-methyl** concentration versus time.
- The slope of the resulting line will be the negative of the first-order rate constant (k).
- Calculate the half-life (DT50) using the formula: $DT50 = \ln(2) / k$.

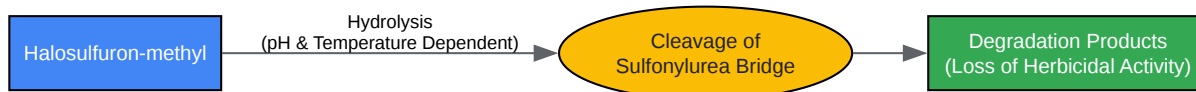
Visualizations

The following diagrams illustrate the key processes and workflows described in this guide.



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Caption: Experimental workflow for determining the hydrolytic stability of **halosulfuron-methyl**.



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Caption: Simplified degradation pathway of **halosulfuron-methyl** via hydrolysis.

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